

Boc-Asn-OBzl vs Boc-Asn(Xan)-OH protecting groups

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Compound Focus: Boc-asn-obzl

CAS No.: 13512-57-7

Cat. No.: S688887

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Compound Overview and Key Differences

The table below summarizes the fundamental differences between Boc-Asn(Xan)-OH and **Boc-Asn-OBzl**. They are distinct building blocks used for different purposes in peptide synthesis.

Feature	Boc-Asn(Xan)-OH	Boc-Asn-OBzl
CAS Number	65420-40-8 [1] [2] [3]	13512-57-7 [4] [5]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₆ [1] [2] [3]	C ₁₆ H ₂₂ N ₂ O ₅ [4] [5]
Molecular Weight	412.44 g/mol [1] [2]	322.36 g/mol [4] [5]
Primary Role	Protected amino acid for standard chain elongation [2] [3]	Aspartic acid derivative with a protected side chain [5]

| **Protecting Groups** | - **N α -amino group**: Boc (acid-labile)

- **Side chain amide**: Xanthyl (Xan, acid-labile) [2] | - **N α -amino group**: Boc (acid-labile)

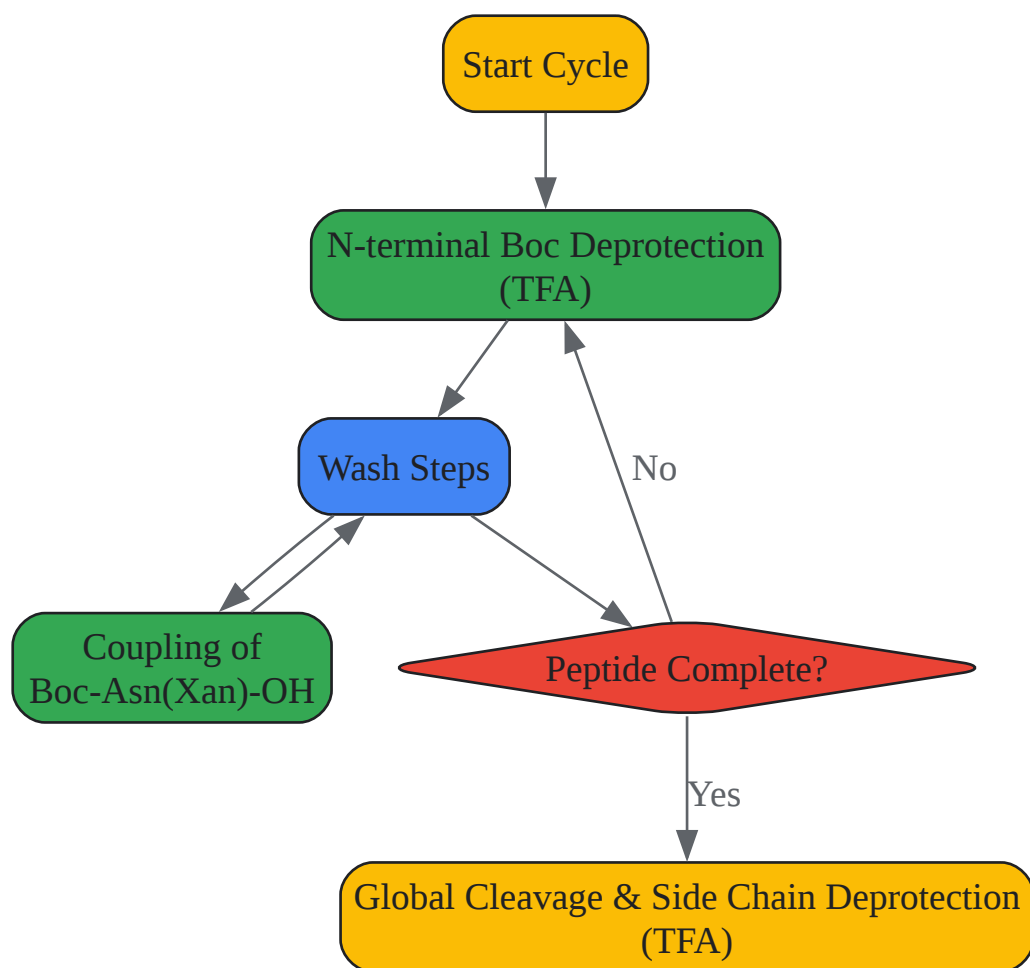
- **C-terminal carboxyl group:** Benzyl ester (OBzl, acid-labile) [5] | | **Main Application** | Boc-SPPS of asparagine residues [2] [3] | Building block for synthesis; used to isolate a metabolite [5] |

Application in Boc Solid-Phase Peptide Synthesis (SPPS)

The search results provide specific details on the use of **Boc-Asn(Xan)-OH**, which is a standard building block for introducing asparagine residues in Boc-SPPS [2] [3].

- **Purpose of the Xanthyl (Xan) Group:** The Xan group on the side chain amide is crucial because it **prevents a dehydration side reaction**. This dehydration, which leads to the formation of a nitrile group (cyanoalanine), can occur when the asparagine is activated by carbodiimide reagents. The Xan group improves the solubility of the derivative and protects against this side reaction during the coupling process [2].
- **Deprotection:** The Xan group is removed with trifluoroacetic acid (TFA) during the standard acid cleavage step for the Boc group. Since its main job is to protect during activation and coupling, its simultaneous removal is generally not a problem [2].
- **Alternative Strategies:** To avoid the dehydration side reaction, one can also pre-activate the amino acid or use activating reagents other than carbodiimides [2].

The following diagram illustrates the role of Boc-Asn(Xan)-OH within a simplified Boc-SPPS workflow.



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Limitations of Available Data

The current search results have a key limitation for your goal of creating a comprehensive comparison guide:

- **Lack of Comparative Performance Data:** The information available describes each compound's properties and uses in isolation. The results **do not contain direct, head-to-head experimental comparisons** of performance metrics such as coupling efficiency, suppression of side reactions, or purity yields under identical conditions.
- **Focus on Boc-Asn(Xan)-OH:** Most of the detailed application notes are for Boc-Asn(Xan)-OH, as it is a standard, specialized building block for Boc-SPPS [2] [3]. The information on **Boc-Asn-OBzl** is primarily limited to its chemical and physical properties [4] [5].

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References

1. -Asn(Xan)- Boc CAS 65420-40-8 Watson International Limited OH [watson-int.com]
2. -Asn(Xan)- Boc ; Nalpha- OH -Ngamma-xanthyl-L-asaragine; CAS... Boc [peptide.com]
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4. - Boc - Asn | CAS#:13512-57-7 | Chemsrc Obzl [chemsrc.com]
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